

4-Acetyl-4-phenylpiperidine hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: 4-Acetyl-4-phenylpiperidine
hydrochloride

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An In-Depth Technical Guide to **4-Acetyl-4-phenylpiperidine Hydrochloride**

Introduction

4-Acetyl-4-phenylpiperidine hydrochloride is a versatile chemical compound recognized for its significant role as a key intermediate in pharmaceutical research and development.^[1] Its unique piperidine structure is a foundational component in the synthesis of various bioactive molecules.^[1] This compound is particularly relevant in the field of neuropharmacology, where it contributes to the development of treatments for neurological disorders by enabling the modulation of neurotransmitter systems.^[1] Researchers value it for its stability and utility in complex synthetic pathways, making it a crucial tool in the discovery of new analgesics and antidepressants.^[1]

Chemical and Physical Properties

The fundamental properties of **4-Acetyl-4-phenylpiperidine hydrochloride** are summarized below. This data is essential for its application in experimental settings, ensuring proper handling, storage, and characterization.

Property	Value
Molecular Formula	C ₁₃ H ₁₇ NO·HCl[1][2]
Molecular Weight	239.74 g/mol [1][2][3]
CAS Number	10315-03-4[1][2]
Appearance	White to light yellow or light orange crystalline powder[1]
Melting Point	248 °C[1]
Purity	≥98% (HPLC)[1][4]
IUPAC Name	1-(4-phenylpiperidin-4-yl)ethanone;hydrochloride[3]
Storage Conditions	2 - 8 °C[1]

Core Applications in Research

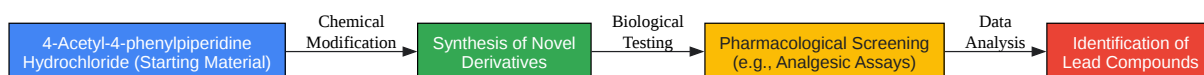
4-Acetyl-4-phenylpiperidine hydrochloride serves as a critical building block in several areas of scientific research:

- **Pharmaceutical Development:** It is a pivotal intermediate in the synthesis of novel analgesics and anti-inflammatory drugs.[1] The 4-phenylpiperidine scaffold is a well-established feature in a variety of opioid analgesics.[5][6]
- **Neuroscience Research:** The compound is utilized in neuropharmacological studies to investigate the mechanisms of addiction and the effects of drugs on brain function and behavior.[1]
- **Analytical Chemistry:** It can be used as a reference standard in chromatographic techniques for the identification and quantification of similar substances within complex mixtures.[1]

Logical Workflow in Drug Discovery

As an intermediate, **4-Acetyl-4-phenylpiperidine hydrochloride** sits at the start of a drug discovery workflow. Its core structure is systematically modified to generate a library of new

chemical entities, which are then screened for desired biological activity. This process is aimed at identifying lead compounds for further development into potential therapeutic agents.



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Caption: Workflow of 4-Acetyl-4-phenylpiperidine HCl in drug discovery.

Experimental Protocols

Detailed experimental protocols are highly specific to the research objective. As this compound is primarily a synthetic intermediate, protocols would focus on its use in the synthesis of target molecules. A generalized synthetic protocol is described in the literature for creating derivatives.

General Protocol for Derivative Synthesis (Conceptual):

- **Reaction Setup:** **4-Acetyl-4-phenylpiperidine hydrochloride** is dissolved in an appropriate solvent system. The specific solvent depends on the subsequent reaction partners.
- **Functional Group Modification:** The secondary amine of the piperidine ring is a common site for modification (e.g., N-alkylation, N-acylation) to introduce diverse functional groups. This is often achieved by reacting the starting material with various alkyl halides or acyl chlorides in the presence of a base.
- **Reaction Monitoring:** The progress of the reaction is monitored using techniques like Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Purification:** Once the reaction is complete, the product is isolated through extraction and purified using methods such as column chromatography or recrystallization to yield the desired derivative.
- **Characterization:** The final compound's structure and purity are confirmed using analytical techniques including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass

Spectrometry (MS).[3]

Note: Specific reagents, reaction times, and temperatures must be determined from specialized chemical literature or patents relevant to the desired target molecule.[7][8]

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